

The Industrial Potential of 6-Methoxyhexanal: A Technical Guide

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Compound of Interest

Compound Name: 6-methoxyhexanal

CAS No.: 855906-01-3

Cat. No.: B6155086

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For Researchers, Scientists, and Drug Development Professionals

December 19, 2025

Abstract

6-Methoxyhexanal is an aliphatic aldehyde with potential applications in various industrial sectors, notably as a building block in organic synthesis and in the formulation of fragrances and flavors.^[1] Its bifunctional nature, characterized by a terminal aldehyde group and a methoxy group, allows for a range of chemical transformations, making it a molecule of interest for creating more complex chemical structures. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential industrial applications of **6-methoxyhexanal**, with a focus on its role in chemical manufacturing and fragrance development. Due to a lack of available data, its applications in drug development and its specific biological activities are not well-established and represent an area for future research.

Chemical and Physical Properties

6-Methoxyhexanal is a colorless liquid with the molecular formula $C_7H_{14}O_2$.^{[1][2]} The presence of the aldehyde functional group makes it a reactive molecule, capable of undergoing oxidation, reduction, and nucleophilic addition reactions. The methoxy group at the 6-position influences its polarity and reactivity.^[1]

Table 1: Physicochemical Properties of **6-Methoxyhexanal**

Property	Value	Reference
Molecular Formula	$C_7H_{14}O_2$	[1][2]
Molecular Weight	130.18 g/mol	[2][3][4]
IUPAC Name	6-methoxyhexanal	[2]
CAS Number	855906-01-3	[2]
Canonical SMILES	<chem>COCCCCC=O</chem>	[1][2]
InChI Key	AFSOGVGHFCKBOW-UHFFFAOYSA-N	[1][2]
Monoisotopic Mass	130.099380 g/mol	[1]
XLogP3-AA (Predicted)	1.4	[4]
Topological Polar Surface Area	26.3 Å ²	[2][4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	5	[4]

Synthesis of 6-Methoxyhexanal

The synthesis of **6-methoxyhexanal** can be achieved through various methods, with the oxidation of the corresponding primary alcohol, 6-methoxyhexan-1-ol, being a common laboratory-scale approach. For industrial-scale production, more efficient and scalable methods are typically employed.^[1]

Experimental Protocol: Oxidation of 6-Methoxyhexan-1-ol

This protocol describes a general method for the oxidation of a primary alcohol to an aldehyde using pyridinium chlorochromate (PCC), a mild oxidizing agent that minimizes over-oxidation to the carboxylic acid.

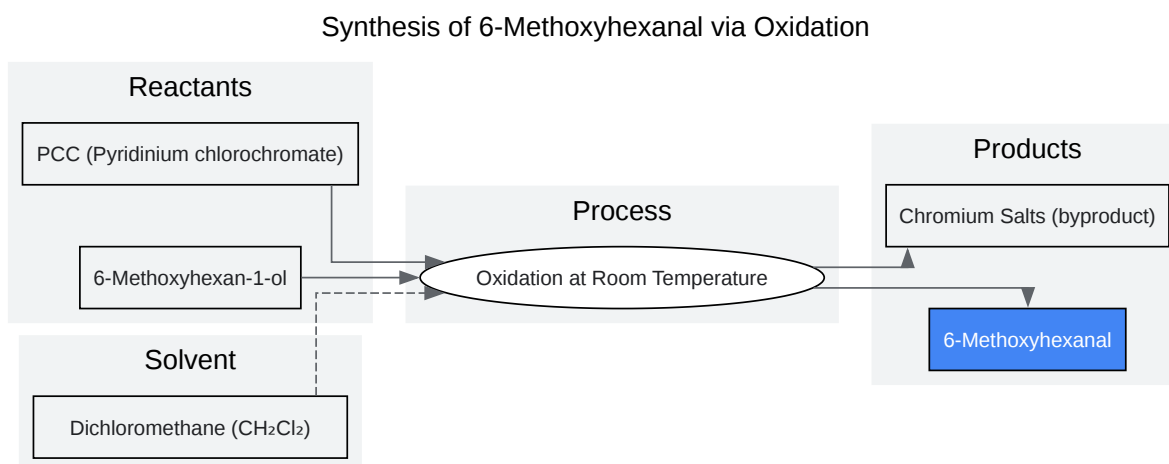
Materials:

- 6-methoxyhexan-1-ol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (CH_2Cl_2)
- Silica gel
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 6-methoxyhexan-1-ol (1 equivalent) in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) (1.5 equivalents) to the solution in one portion.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).

- Upon completion of the reaction, dilute the mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude **6-methoxyhexanal** can be further purified by flash column chromatography on silica gel.



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Caption: Synthesis of **6-methoxyhexanal** via oxidation of 6-methoxyhexan-1-ol.

Key Chemical Reactions

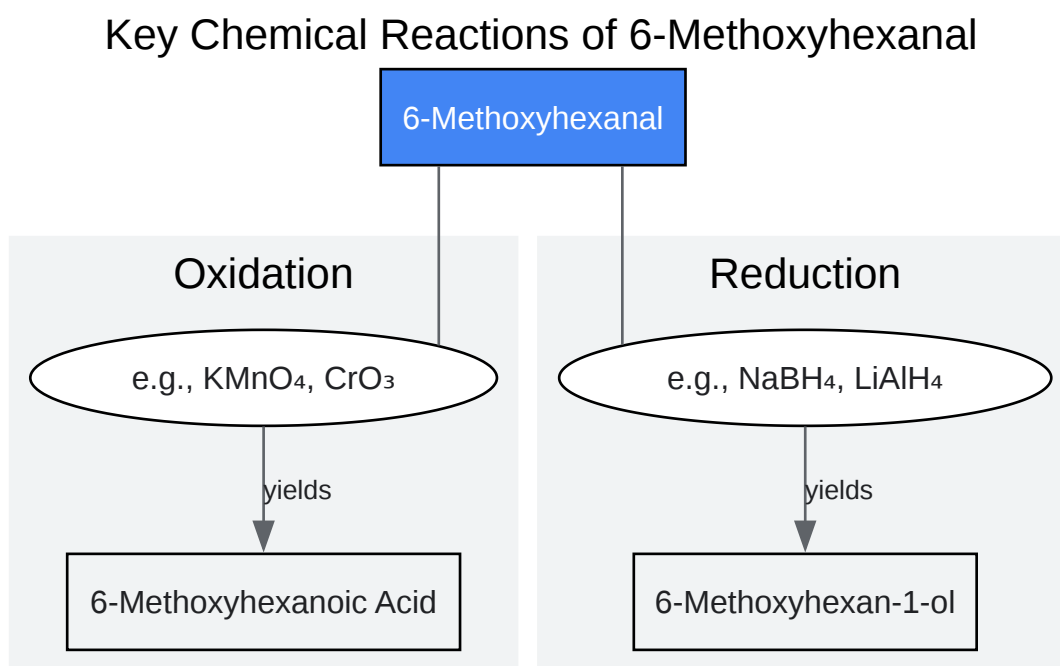
6-Methoxyhexanal undergoes typical reactions of aliphatic aldehydes, which are central to its utility as a synthetic intermediate.

Oxidation

The aldehyde group of **6-methoxyhexanal** can be readily oxidized to a carboxylic acid, forming 6-methoxyhexanoic acid. Common oxidizing agents for this transformation include potassium permanganate (KMnO_4) and chromium trioxide (CrO_3).^[1]

Reduction

The aldehyde group can be reduced to a primary alcohol, yielding 6-methoxyhexan-1-ol. This is typically achieved using reducing agents such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4).^[1]



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Caption: Oxidation and reduction reactions of **6-methoxyhexanal**.

Potential Industrial Applications

While specific, large-scale industrial applications of **6-methoxyhexanal** are not widely documented, its chemical structure suggests its potential in several areas, primarily in the fragrance and specialty chemicals industries.

Fragrance and Flavor Industry

Aliphatic aldehydes are known for their characteristic odors and are frequently used in the formulation of perfumes and flavorings. While there is limited direct information on the olfactory properties of **6-methoxyhexanal**, structurally similar compounds are utilized in the fragrance industry. For instance, 6-methoxy-2,6-dimethylheptanal is noted for its fresh, floral, and fruity notes. It is plausible that **6-methoxyhexanal** could contribute similar scent profiles and find use as a fragrance ingredient in consumer products such as soaps, detergents, and air fresheners.

Organic Synthesis Intermediate

The reactivity of the aldehyde group makes **6-methoxyhexanal** a valuable intermediate for the synthesis of more complex molecules. It can be used in a variety of carbon-carbon bond-forming reactions, such as aldol condensations and Wittig reactions, to build larger molecular frameworks. The methoxy group can be carried through these synthetic steps to be present in the final product, or it could potentially be cleaved to reveal a hydroxyl group for further functionalization.

Polymer Chemistry

Theoretically, the aldehyde functionality of **6-methoxyhexanal** could be utilized in polymer synthesis. For example, it could undergo condensation reactions with suitable co-monomers to form acetal resins. However, there is currently no documented evidence of **6-methoxyhexanal** being used in industrial polymer production.

Drug Development and Biological Activity

There is a notable absence of published research on the biological activities of **6-methoxyhexanal**. While aldehydes as a class can exhibit biological effects, often through covalent modification of proteins, the specific pharmacological profile of **6-methoxyhexanal** has not been investigated. Therefore, its potential in drug development is currently unknown and represents a field for future exploration. Researchers interested in this area would need to

undertake foundational studies, including in vitro and in vivo screening, to determine any potential therapeutic applications.

Safety and Handling

6-Methoxyhexanal is classified as a flammable liquid and vapor.[2][3] It is also reported to cause skin and serious eye irritation, and may cause respiratory irritation.[2][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area, and sources of ignition should be avoided.

Conclusion

6-Methoxyhexanal is a versatile chemical with potential for industrial applications, particularly as a synthetic intermediate and a fragrance ingredient. Its well-defined chemical reactivity, stemming from the aldehyde functional group, allows for its use in the construction of more complex molecules. While its application in the fragrance industry is plausible based on the properties of structurally related compounds, further sensory analysis is required to confirm its specific olfactory profile. The lack of data on its biological activity and potential for drug development highlights a significant gap in the current scientific literature and presents an opportunity for future research. As with any chemical, proper safety precautions must be observed during its handling and use.

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